

tert-Butyl Acetate: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: *Tert-butyl acetate*

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Authored for Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **tert-butyl acetate**, alongside detailed experimental protocols for its synthesis, purification, and application in the laboratory. This document is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development and other scientific disciplines where high-purity solvents and reagents are essential.

Physical Properties

tert-Butyl acetate is a colorless, flammable liquid with a characteristic camphor-like or fruity odor.^{[1][2]} It is widely utilized as a solvent due to its moderate polarity and ability to dissolve a wide range of organic compounds.^[3] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **tert-Butyl Acetate**

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2]
Molecular Weight	116.16 g/mol	[1][2]
Appearance	Colorless liquid	[1][2]
Odor	Camphor-like, fruity	[1][2]
Boiling Point	97-98 °C	[4][5]
Melting Point	-58.15 °C	[6]
Density	0.866 g/mL at 20 °C	[5]
Refractive Index (n _{20/D})	1.386	[5]
Flash Point	4 °C	[6]
Autoignition Temperature	589 °C	[6]
Solubility in Water	0.8 wt% at 22 °C	[2]
Solubility in Organic Solvents	Miscible with ethanol and ether	[2]
Vapor Density	4.0 (Air = 1)	[1]
Viscosity	< 1 mPa·s at 25 °C	[6]
Surface Tension	22.45 dyn/cm	[7]
LogP (Octanol/Water Partition Coefficient)	1.79	[7]

Chemical Properties and Reactivity

tert-Butyl acetate is an ester that is susceptible to hydrolysis under acidic or basic conditions to yield tert-butanol and acetic acid. It is generally stable under neutral conditions.[4] A notable application in organic synthesis is its use as a source of the tert-butyl cation in the Ritter reaction for the synthesis of t-butyl amides from nitriles.[8] It is also employed as a protecting group for alcohols.[9][10]

Spectral Data

The structural identification of **tert-butyl acetate** can be confirmed using various spectroscopic techniques.

- ^1H NMR (300 MHz, CDCl_3): δ 1.95 (s, 3H, CH_3CO), 1.45 (s, 9H, $\text{C}(\text{CH}_3)_3$).[\[1\]](#)
- ^{13}C NMR (75.5 MHz, CDCl_3): δ 170.5 (C=O), 80.5 ($\text{C}(\text{CH}_3)_3$), 28.5 ($\text{C}(\text{CH}_3)_3$), 22.5 (CH_3CO).
[\[1\]](#)[\[11\]](#)
- FT-IR (Gas Phase): Major peaks include C=O stretch ($\sim 1760\text{ cm}^{-1}$), C-O stretch ($\sim 1250\text{ cm}^{-1}$ and $\sim 1160\text{ cm}^{-1}$), and C-H stretch ($\sim 2980\text{ cm}^{-1}$).[\[12\]](#)
- Mass Spectrometry (EI): Key fragments include m/z 101 $[\text{M}-\text{CH}_3]^+$, 59, 57 $[\text{C}(\text{CH}_3)_3]^+$ (base peak), 43 $[\text{CH}_3\text{CO}]^+$, 41.[\[13\]](#)

Experimental Protocols

Synthesis of tert-Butyl Acetate via Esterification

This protocol describes the synthesis of **tert-butyl acetate** from tert-butyl alcohol and acetic anhydride using zinc chloride as a catalyst.[\[3\]](#)

Materials:

- tert-Butyl alcohol (2.1 moles)
- Acetic anhydride (2.1 moles)
- Anhydrous zinc chloride (0.5 g)
- 1-liter flask with reflux condenser and drying tube
- 20-cm Vigreux column
- Separatory funnel
- Distillation apparatus

Procedure:

- In a 1-liter flask, combine 200 ml (2.1 moles) of tert-butyl alcohol, 200 ml (2.1 moles) of acetic anhydride, and 0.5 g of anhydrous zinc chloride.
- Equip the flask with a reflux condenser fitted with a drying tube.
- Gently heat the mixture to reflux and maintain for 2 hours.
- After cooling, replace the reflux condenser with a 20-cm Vigreux column and distill the mixture up to a temperature of 110 °C.
- Wash the crude distillate (200-250 g) with two 50-ml portions of water, followed by two 50-ml portions of a saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the dried solution and purify by fractional distillation. Collect the fraction boiling at 95-98 °C.

Purification by Fractional Distillation

Crude **tert-butyl acetate** can be purified by fractional distillation to remove unreacted starting materials and byproducts.^{[14][15][16]}

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with thermometer
- Condenser
- Receiving flasks
- Heating mantle

Procedure:

- Charge the crude **tert-butyl acetate** into the round-bottom flask along with boiling chips.
- Assemble the fractional distillation apparatus, ensuring all joints are secure.
- Slowly heat the flask to initiate boiling.
- Maintain a slow and steady distillation rate (1-2 drops per second).
- Monitor the temperature at the distillation head. Discard any initial low-boiling fractions.
- Collect the main fraction of pure **tert-butyl acetate** at a constant temperature of 97-98 °C.
- Stop the distillation before the flask boils to dryness to avoid the concentration of potentially explosive peroxides.^[17]

Applications in the Laboratory

Beyond its use as a solvent, **tert-butyl acetate** serves as a key reagent in several organic transformations.

Use as a Protecting Group for Alcohols

The tert-butyl group can be used as a protecting group for alcohols, offering stability in basic and nucleophilic conditions.^{[9][10]} The protection can be achieved using **tert-butyl acetate** in the presence of a catalytic amount of perchloric acid.^[9]

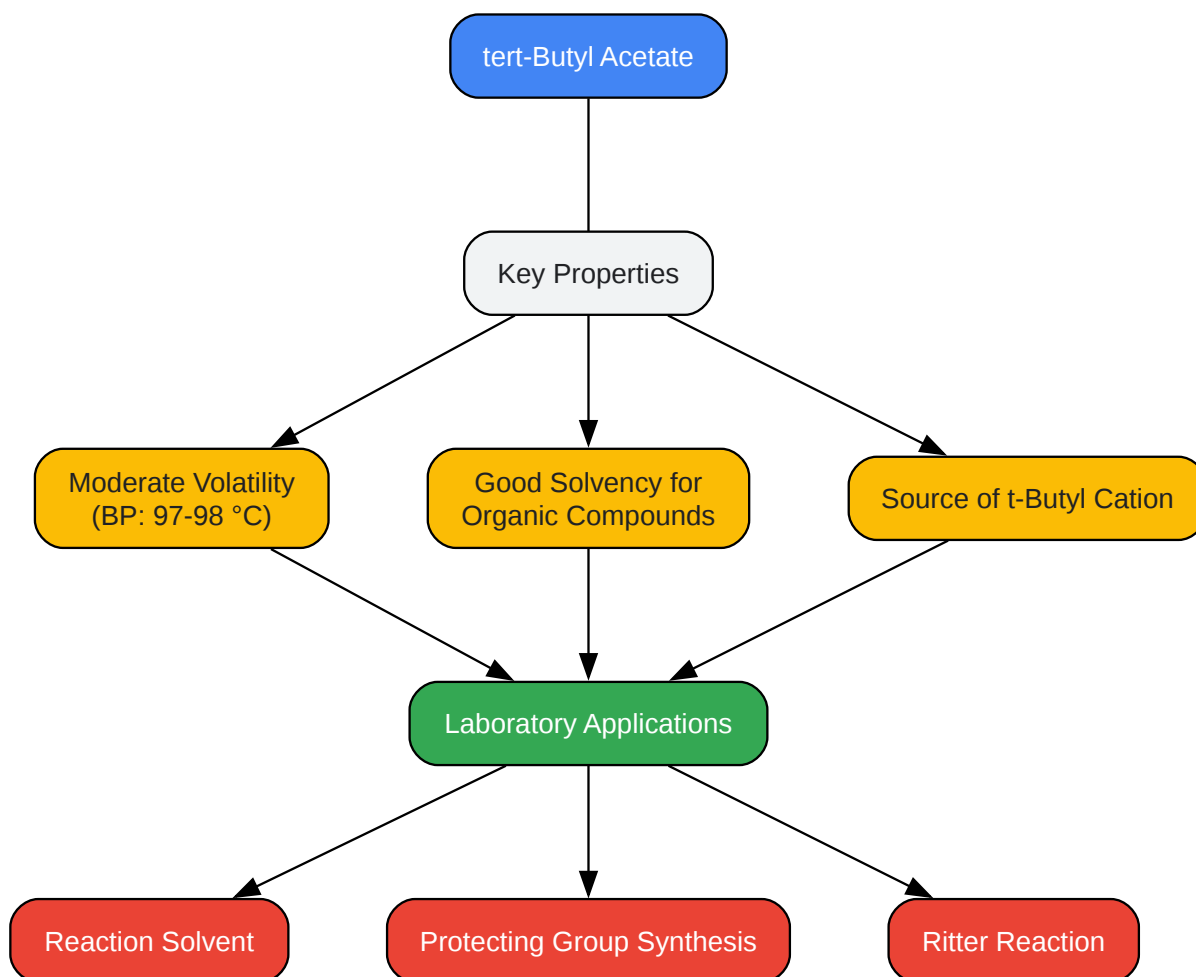


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Protection of an alcohol using **tert-butyl acetate**.

Ritter Reaction for Amide Synthesis

The Ritter reaction provides a pathway for the synthesis of N-tert-butyl amides from nitriles, utilizing **tert-butyl acetate** as the source of the tert-butyl cation in the presence of a strong acid like sulfuric acid.[8]



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Relationship between properties and applications of **tert-butyl acetate**.

Safety and Handling

tert-Butyl acetate is a flammable liquid and should be handled with appropriate safety precautions.[2] Use in a well-ventilated area, away from ignition sources.[18] Wear appropriate

personal protective equipment, including safety glasses, gloves, and a lab coat. In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[18]

Conclusion

tert-Butyl acetate is a versatile and valuable compound in the modern laboratory. Its favorable physical and chemical properties make it an excellent solvent for a variety of applications, while its reactivity allows for its use as a key reagent in important synthetic transformations such as the protection of alcohols and the Ritter reaction. A thorough understanding of its properties, handling requirements, and experimental protocols is essential for its safe and effective use in research and development.

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